

A Technical Guide to Cy3 Hydrazide: Properties and Applications

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Compound of Interest

Compound Name: Cy3 hydrazide

Cat. No.: B15554966

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Introduction

Cy3 hydrazide is a fluorescent dye belonging to the cyanine family, recognized for its bright orange-red fluorescence.[1][2] It is functionalized with a hydrazide group, which makes it a highly specific reagent for the covalent labeling of molecules containing carbonyl groups, such as aldehydes and ketones.[3][4][5] This reactivity is widely exploited in biological research for labeling glycoproteins, carbohydrates, and proteins that have undergone oxidative stress or deamination.[4][5][6] The dye's spectral properties are compatible with standard fluorescence instrumentation, making it a versatile tool for fluorescence imaging, flow cytometry, and other fluorescence-based analytical techniques.[1][6]

Core Spectroscopic Properties

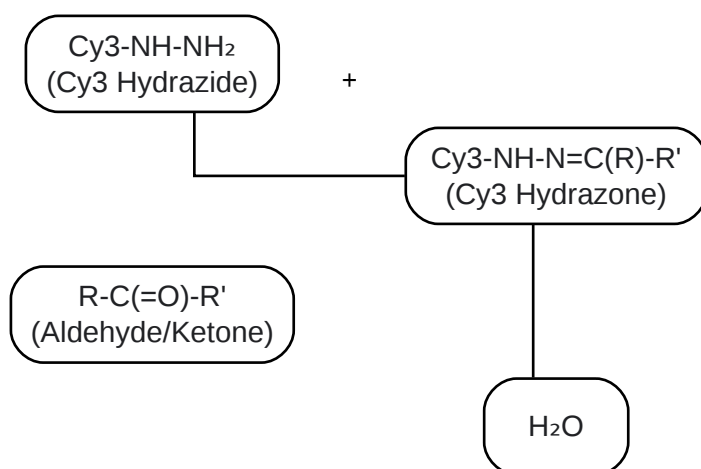
The photophysical characteristics of **Cy3 hydrazide** are critical for designing experiments and selecting appropriate instrumentation. The dye exhibits a high molar extinction coefficient and a good quantum yield, contributing to its bright fluorescent signal. Key quantitative data are summarized below.

Property	Value	Reference(s)
Excitation Maximum (λ_{ex})	~555 nm	[3][4][5][7]
Emission Maximum (λ_{em})	~570 nm	[2][4][5][7]
Molar Extinction Coefficient (ϵ)	150,000 $\text{cm}^{-1}\text{M}^{-1}$	[4][5]
Fluorescence Quantum Yield (Φ)	0.31	[4][5]
Recommended Laser Line	532 nm or 556 nm	[2][8]
Common Filter Set	TRITC (tetramethylrhodamine)	[2]

Note: For applications requiring higher aqueous solubility, a sulfonated version, sulfo-Cyanine3 hydrazide, is available. It has slightly different spectral properties, with an excitation maximum at ~548 nm, an emission maximum at ~563 nm, a molar extinction coefficient of 162,000 $\text{cm}^{-1}\text{M}^{-1}$, and a quantum yield of 0.1.[9]

Reaction Mechanism

Cy3 hydrazide labels target molecules through a reaction between its hydrazide moiety and a carbonyl group (aldehyde or ketone) on the target. This condensation reaction forms a stable covalent hydrazone bond.



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Caption: Reaction of **Cy3 hydrazide** with a carbonyl group to form a stable hydrazone linkage.

Experimental Protocols

A primary application of **Cy3 hydrazide** is the labeling of glycoproteins. This process typically involves two main stages: the oxidation of sugar moieties to generate aldehydes, followed by conjugation with the dye.

Protocol: Labeling of Glycoproteins (e.g., Antibodies)

This protocol is adapted for labeling glycoproteins that contain vicinal diol groups within their sugar residues.[\[10\]](#)

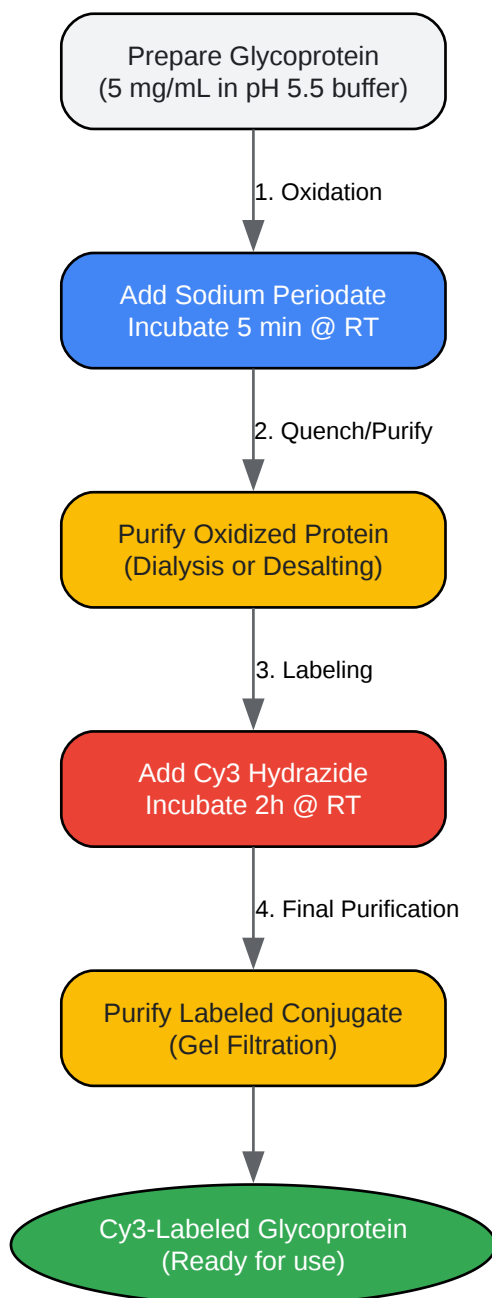
Part 1: Generation of Aldehyde Groups via Periodate Oxidation

- **Reagent Preparation:** Prepare a fresh 20 mM solution of sodium meta-periodate (NaIO_4) in 0.1 M sodium acetate buffer (pH 5.5).
- **Protein Solution:** Prepare a 5 mg/mL solution of the glycoprotein (e.g., antibody) in 0.1 M sodium acetate buffer (pH 5.5).
- **Oxidation Reaction:** Mix equal volumes of the protein solution and the periodate solution (e.g., 1 mL of each). Incubate the mixture for 5 minutes at room temperature, protected from light. The periodate cleaves the vicinal diols on the sugar residues to create reactive aldehyde groups.[\[10\]](#)
- **Purification:** Immediately after incubation, remove excess periodate by desalting or dialysis against 0.1 M sodium acetate (pH 5.5). This step is crucial to prevent interference with the subsequent labeling reaction.

Part 2: Labeling with **Cy3 Hydrazide**

- **Dye Preparation:** Prepare a 50 mM stock solution of **Cy3 hydrazide** in anhydrous dimethyl sulfoxide (DMSO).
- **Labeling Reaction:** Add the **Cy3 hydrazide** solution to the purified, oxidized protein solution. A typical molar ratio might involve adding 200 μL of the 50 mM hydrazide solution to 2 mL of the protein solution.[\[10\]](#) Incubate for 2 hours at room temperature, protected from light.

- Final Purification: Purify the Cy3-labeled glycoprotein from unreacted dye using gel filtration (e.g., Sephadex G-25 column) or dialysis. The labeled protein is now ready for use in downstream applications.



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Caption: Workflow for labeling glycoproteins using **Cy3 hydrazide** after periodate oxidation.

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References

- 1. Cyanine 3 Dye | AxisPharm [axispharm.com]
- 2. Guide to Cyanine Dyes: Cy7, Cy5, Cy5.5, Cy3 [bocsci.com]
- 3. docs.aatbio.com [docs.aatbio.com]
- 4. lumiprobe.com [lumiprobe.com]
- 5. Cy3 hydrazide, 871514-32-8 | BroadPharm [broadpharm.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Cyanine3 hydrazide | AxisPharm [axispharm.com]
- 8. FluoroFinder [app.fluorofinder.com]
- 9. lumiprobe.com [lumiprobe.com]
- 10. help.lumiprobe.com [help.lumiprobe.com]
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